

CAS number and molecular structure of Guazatine acetate salt components.

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Compound of Interest

Compound Name: Guazatine acetate salt

Cat. No.: B037631

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An In-depth Technical Guide to the Components of Guazatine Acetate Salt

For Researchers, Scientists, and Drug Development Professionals

Introduction

Guazatine acetate is a non-systemic contact fungicide and bactericide used for the control of a broad spectrum of seed-borne and soil-borne diseases in various crops. It is not a single chemical entity but rather a complex reaction mixture. This technical guide provides a detailed overview of the chemical composition of **Guazatine acetate salt**, including the CAS numbers and molecular structures of its principal components. Furthermore, it outlines a typical analytical methodology for the characterization and quantification of these components.

Composition of Guazatine Acetate

Guazatine is commercially produced through the amidination of technical iminodi(octamethylene)diamine, resulting in a complex mixture of guanidated polyamines.^[1] The technical product is a salt of these polyamine bases with acetic acid. The general CAS number for Guazatine acetate (technical mixture) is 115044-19-4.^{[2][3]}

The components of the Guazatine mixture are often described using a shorthand notation where 'G' represents a guanidated amino group (-NH-C(=NH)NH₂ or -N(C(=NH)NH₂)-) and 'N'

represents a non-guanidated amino group (-NH₂ or -NH-). The underlying structures are based on chains of octamethylene (- (CH₂)₈-) units.

A typical composition of the free Guazatine base is presented in the table below. It is important to note that the exact composition can vary between production batches.^[1]

Table 1: Typical Composition of Free Guazatine Base

Component Abbreviation	Systematic Name/Description	Typical Content (%)
GGG	Tris-guanidated triamine	30.6
GG	Bis-guanidated diamine (1,8-Diguanidinooctane)	29.5
GN	Mono-guanidated diamine	9.8
GGN	Bis-guanidated triamine	8.1
GGGG	Tetra-guanidated tetramine	5.1
GNG	Bis-guanidated triamine (Iminoctadine)	4.5
GNN	Mono-guanidated triamine	1.7
GNNG	Bis-guanidated tetramine	1.4
GGGN	Tris-guanidated tetramine	1.4
GGGGG	Penta-guanidated pentamine	1.1
NN	Octane-1,8-diamine	0.8
NGN	Mono-guanidated triamine	0.8
NNN	Iminodi(octamethylene)diamine	<0.1
Other tetramines	3.1	
Other pentamines	1.4	
Hexamines and above	0.6	

Core Components: CAS Numbers and Molecular Structures

While the technical mixture has a single CAS number, some of the individual components have been isolated and assigned their own identifiers. The molecular structures of the key

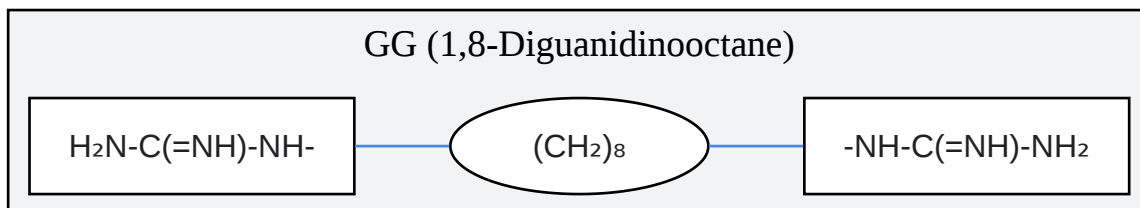
components are depicted below.

Table 2: CAS Numbers and Molecular Information for Key Guazatine Components

Component Abbreviation	Systematic Name	CAS Number	Molecular Formula (Base)	Molecular Weight (Base)
GG	1,8-Diguanidinooctane	Not readily available	C ₁₀ H ₂₄ N ₆	228.34 g/mol
GGG	1,1'-(Iminodi(octamethylene))diguanidine	Not readily available	C ₁₈ H ₄₁ N ₇	355.57 g/mol
GGN	N-(8-Guanidinooctyl)octane-1,8-diamine, with one terminal amine also guanidated	Not readily available	C ₁₇ H ₃₉ N ₇	341.54 g/mol
GNG	Bis(8-guanidinooctyl)amine (Iminoctadine)	13516-27-3	C ₁₈ H ₄₁ N ₇	355.57 g/mol
GN	1-Amino-8-guanidinooctane	150333-70-3	C ₉ H ₂₂ N ₄	186.30 g/mol
NN	Octane-1,8-diamine	373-44-4	C ₈ H ₂₀ N ₂	144.26 g/mol
Acetic Acid	Acetic Acid	64-19-7	C ₂ H ₄ O ₂	60.05 g/mol

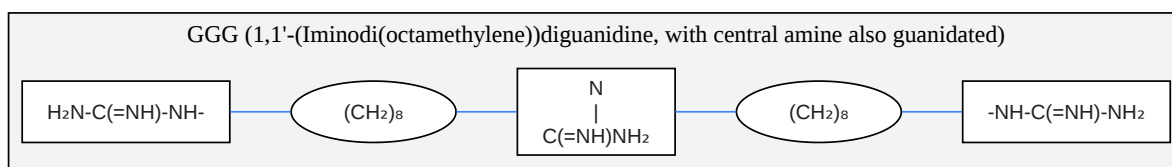
Molecular Structures of Key Guazatine Components

The following diagrams illustrate the molecular structures of the main components of Guazatine.



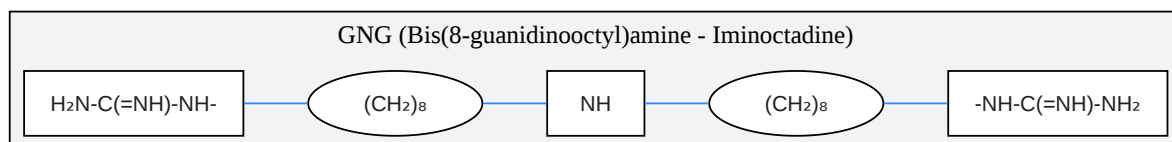
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Caption: Molecular structure of GG (1,8-Diguanidinooctane).



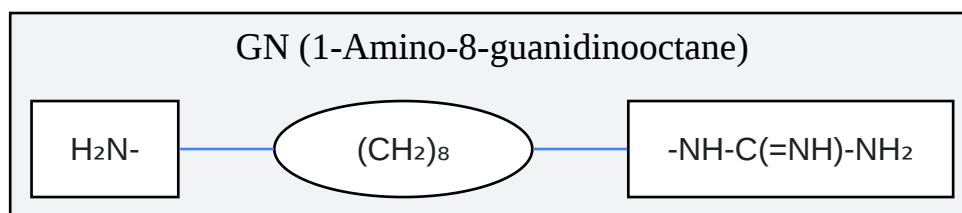
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Caption: Molecular structure of GGG.



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Caption: Molecular structure of GNG (Iminoctadine).



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Caption: Molecular structure of GN (1-Amino-8-guanidino-octane).

Experimental Protocol: Analysis by LC-MS/MS

The analysis of Guazatine components is challenging due to their high polarity, strong basicity, and the complexity of the mixture. High-Performance Liquid Chromatography coupled with tandem Mass Spectrometry (HPLC-MS/MS) is the method of choice for their separation and quantification. The following is a generalized experimental protocol based on published methods.

Sample Preparation (Extraction)

- Objective: To extract the Guazatine components from the sample matrix (e.g., citrus peel, cereal grains).
- Reagents:
 - Extraction solvent: 1% Formic acid in a water/acetone mixture (1:2, v/v).
 - Internal Standard (optional but recommended): e.g., Dodine.
- Procedure:
 - Homogenize a representative sample.
 - Weigh a subsample (e.g., 5-10 g) into a centrifuge tube.
 - If using, add the internal standard solution.
 - Add the extraction solvent (e.g., 20 mL).

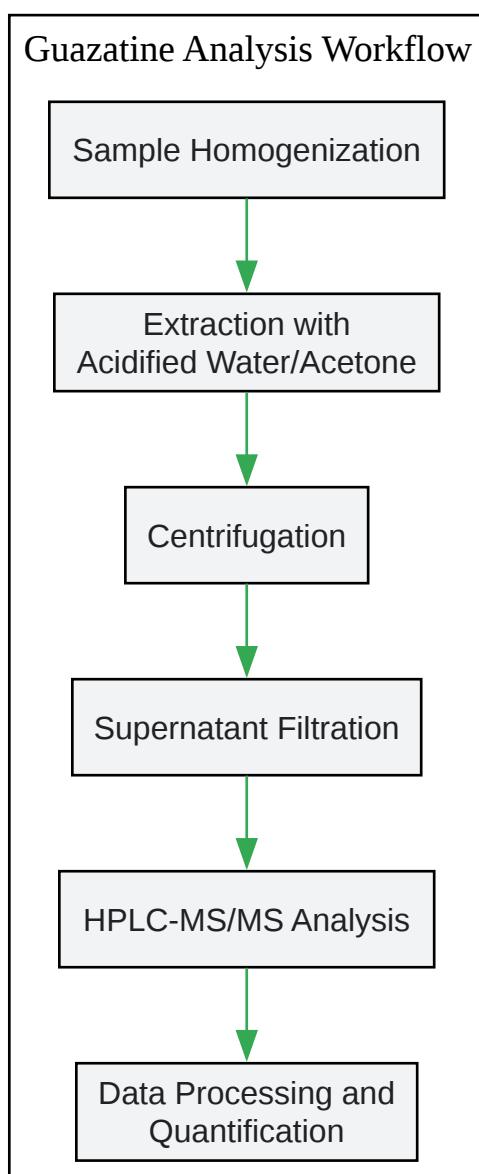
- Shake vigorously for a specified time (e.g., 15-30 minutes).
- Centrifuge at high speed (e.g., 4000 rpm for 10 minutes).
- Collect the supernatant.
- For cleaner samples, a solid-phase extraction (SPE) clean-up step may be employed.
- The final extract is typically filtered through a 0.22 µm filter before injection.
- Critical Note: Avoid using glassware for sample preparation and storage, as the highly basic Guazatine components tend to adsorb to glass surfaces. Use polypropylene or other suitable plastic labware.^[4]

HPLC-MS/MS Analysis

- Objective: To separate and quantify the individual Guazatine components.
- Instrumentation: A high-performance liquid chromatograph coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.
- HPLC Conditions (Typical):
 - Column: A hydrophilic interaction liquid chromatography (HILIC) column or a C18 column suitable for polar compounds.
 - Mobile Phase A: Water with an additive such as formic acid or ammonium formate to improve peak shape and ionization.
 - Mobile Phase B: Acetonitrile or methanol.
 - Gradient: A gradient elution program starting with a high percentage of organic mobile phase and gradually increasing the aqueous phase is typical for HILIC separations.
 - Flow Rate: 0.2 - 0.5 mL/min.
 - Column Temperature: 30-40 °C.
- MS/MS Conditions (Typical):

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Detection Mode: Multiple Reaction Monitoring (MRM).
- MRM Transitions: Specific precursor-to-product ion transitions for each Guazatine component and the internal standard need to be optimized. Due to the presence of multiple basic sites, doubly and triply charged precursor ions are common.[1]

Logical Workflow for Guazatine Analysis



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Caption: A generalized workflow for the analysis of Guazatine components.

Conclusion

Guazatine acetate is a complex fungicidal mixture composed of a variety of guanidated polyamines. Understanding the identity and relative abundance of these components is crucial for regulatory purposes, quality control, and toxicological assessment. The analytical methods, primarily centered around HPLC-MS/MS, require careful optimization to handle the unique physicochemical properties of these compounds. This guide provides a foundational understanding for researchers and professionals working with this important agricultural chemical.

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